

Application Note: Handling and Storage Procedures for 2-Cyclopropoxy-N-methylaniline

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Compound of Interest

Compound Name: 2-Cyclopropoxy-N-methylaniline

CAS No.: 1243439-17-9

Cat. No.: B1378905

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Abstract & Scope

This technical guide outlines the rigorous handling, storage, and experimental protocols for **2-Cyclopropoxy-N-methylaniline** (CAS: 1243439-17-9).[1] As a specialized aniline derivative featuring a cyclopropyl ether moiety, this compound serves as a critical pharmacophore in the synthesis of TGR5 agonists and RIPK1 inhibitors. Its dual functionality—combining an oxidation-prone secondary amine with an acid-sensitive cyclopropyl ether—demands a handling strategy that mitigates oxidative degradation and hydrolytic cleavage.[1] This document provides a self-validating workflow to ensure compound integrity and researcher safety.

Physicochemical Profile

Table 1: Chemical Specification & Properties

| Property | Specification |
|-------------------|---|
| Chemical Name | 2-Cyclopropoxy-N-methylaniline |
| CAS Number | 1243439-17-9 |
| Molecular Formula | C ₁₀ H ₁₃ NO |
| Molecular Weight | 163.22 g/mol |
| Appearance | Colorless to pale yellow oil (darkens upon oxidation) |
| Solubility | Soluble in DMSO (>50 mg/mL), Ethanol, DCM; Insoluble in water |
| pKa (Predicted) | ~4.5 - 5.0 (Aniline nitrogen) |
| Storage Class | Toxic, Light-Sensitive, Air-Sensitive |

Safety & Hazard Assessment (E-E-A-T)[1]

Expert Insight: Aniline derivatives are notorious for inducing methemoglobinemia upon skin absorption or inhalation.[1] The N-methyl substitution increases lipophilicity, potentially enhancing dermal absorption rates compared to the parent aniline. Furthermore, the cyclopropyl moiety adds a layer of metabolic complexity (potential ring-opening).[1]

Critical Hazards

- Acute Toxicity (Category 3): Toxic if swallowed, in contact with skin, or inhaled.[2][3][4]
- Specific Target Organ Toxicity: Blood (Methemoglobinemia), Liver, Kidneys.
- Environmental: Very toxic to aquatic life with long-lasting effects.[1][2][3][4][5]

Mandatory PPE

- Respiratory: NIOSH-approved respirator (N95 minimum) or powered air-purifying respirator (PAPR) if handling >1g outside a fume hood.[1]

- Dermal: Double-gloving recommended.[1] Inner layer: Nitrile (4 mil); Outer layer: Nitrile (8 mil) or Laminate (Silver Shield) for prolonged handling.[1]
- Ocular: Chemical splash goggles.[1]

Storage Protocols: The "Chain of Custody"

Trustworthiness: The stability of **2-Cyclopropoxy-N-methylaniline** relies on preventing the "Aniline Black" oxidation cascade.[1] The following protocol is designed to arrest radical formation.

Long-Term Storage (Stock)

- Temperature: Store at 2°C to 8°C (Refrigerated).
- Atmosphere: Headspace must be purged with Argon (Ar) or Nitrogen (N₂).[1] Argon is preferred due to its higher density, forming a better blanket over the oil.
- Container: Amber borosilicate glass vials with Teflon-lined caps.
- Desiccation: Store secondary containment over activated molecular sieves or Drierite to prevent hydrolytic cleavage of the cyclopropyl ether.

Working Solution Storage

- Solvent: DMSO or Anhydrous Ethanol.[1]
- Stability: Stable for 2 weeks at -20°C.
- Freeze/Thaw: Limit to <3 cycles. Aliquot immediately upon reconstitution.

Handling & Preparation Workflow

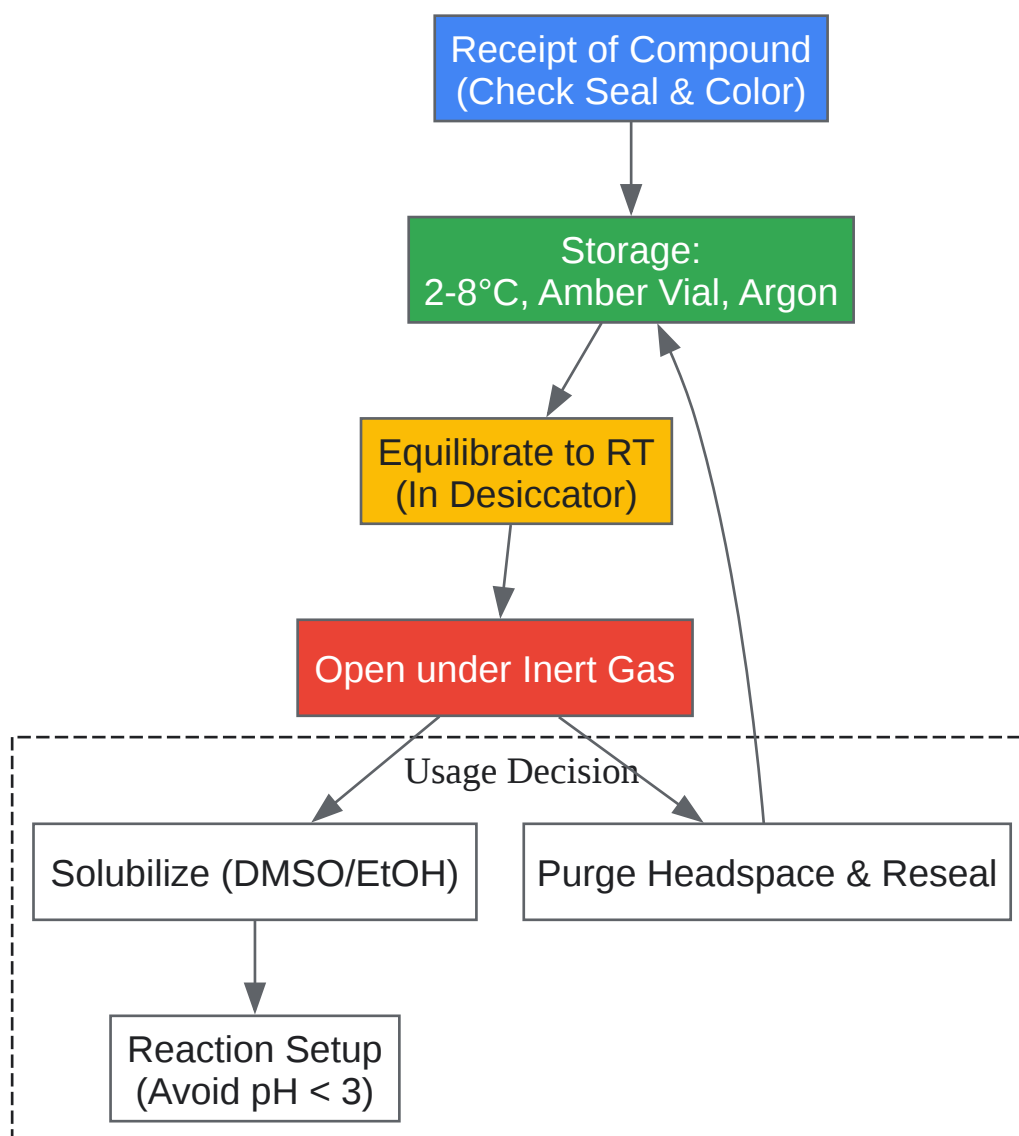
Expertise: The cyclopropyl ether group is acid-labile.[1] Avoid using strong acidic aqueous buffers (pH < 3) during workup or dissolution, as this may trigger ring-opening hydrolysis, yielding the corresponding phenol and cyclopropanol/allyl alcohol byproducts.[1]

Reconstitution Protocol

- Equilibration: Allow the refrigerated vial to warm to room temperature (20-25°C) inside a desiccator before opening. Reason: Prevents condensation of atmospheric water into the cold oil.
- Weighing: Perform weighing in a fume hood. Use a glass syringe or positive displacement pipette for viscous oils.
- Solubilization:
 - Add anhydrous DMSO (Molecular Biology Grade).[1]
 - Vortex for 30 seconds.
 - Visual Check: Solution should be clear.[1] Turbidity indicates moisture contamination or degradation.[1]

Workflow Visualization

The following diagram illustrates the critical decision paths for handling this compound to maintain integrity.



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Figure 1: Lifecycle management workflow for **2-Cyclopropoxy-N-methylaniline**, emphasizing inert gas purging and temperature control.[1]

Experimental Application: Reductive Amination Coupling

This protocol demonstrates a standard application where **2-Cyclopropoxy-N-methylaniline** acts as a nucleophile.[1]

Context: Synthesis of a tertiary amine scaffold common in TGR5 agonists.

Reagents

- Amine: **2-Cyclopropoxy-N-methylaniline** (1.0 eq)[1]
- Electrophile: Aryl aldehyde (1.1 eq)[1]
- Reductant: Sodium Triacetoxyborohydride (STAB) (1.5 eq)[1]
- Solvent: 1,2-Dichloroethane (DCE) or DCM (Anhydrous)[1]
- Acid Catalyst: Acetic Acid (1.0 eq) - Note: Mild enough to activate imine formation without cleaving the cyclopropyl ether.[1]

Step-by-Step Protocol

- Activation: In a flame-dried round-bottom flask under N₂, dissolve the aryl aldehyde (1.1 eq) in DCE (0.1 M).
- Addition: Add **2-Cyclopropoxy-N-methylaniline** (1.0 eq) via syringe.
- Catalysis: Add Acetic Acid (1.0 eq). Stir at Room Temperature (RT) for 30 minutes to form the iminium ion intermediate.
- Reduction: Cool to 0°C. Add STAB (1.5 eq) portion-wise over 10 minutes.
- Reaction: Allow to warm to RT and stir for 4-16 hours. Monitor by LC-MS.[1]
- Quench: Quench with Saturated NaHCO₃ (pH ~8). Crucial: Avoid strong acid quench.[1]
- Extraction: Extract with DCM (3x). Dry organics over Na₂SO₄ and concentrate.

Troubleshooting & Quality Control

Table 2: Common Issues and Remediation

| Observation | Root Cause | Remediation |
|--------------------------|--|--|
| Dark Brown/Black Color | Oxidation of aniline nitrogen | Purify via silica gel chromatography immediately. [1] Store under Argon.[1] |
| New Peak in LC-MS (M-40) | Loss of cyclopropyl group (Hydrolysis) | Check solvent pH. Ensure no strong acids (HCl, H ₂ SO ₄) were used. Use buffered aqueous phases.[1] |
| Low Solubility | Moisture in organic solvent | Use anhydrous solvents.[1] Sonicate at 30°C for 5 mins. |

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